

Plaunotol: From Traditional Thai Medicine to a Modern Gastroprotective Agent

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Compound of Interest

Compound Name: *Plaunotol*

Cat. No.: *B1678519*

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An In-depth Technical Guide on the Discovery, History, and Scientific Validation of a Natural Anti-ulcer Compound

For Researchers, Scientists, and Drug Development Professionals

Introduction

Plaunotol, an acyclic diterpene alcohol, stands as a significant example of a modern pharmaceutical agent derived from traditional medicine. Its journey from the leaves of a Southeast Asian plant to a clinically used gastroprotective drug is a testament to the value of ethnobotanical knowledge in contemporary drug discovery. This technical guide provides a comprehensive overview of the discovery, history, mechanism of action, and key experimental data related to **Plaunotol**, tailored for a scientific audience.

Discovery and History in Traditional Medicine

Plaunotol is isolated from the leaves of *Croton stellatopilosus* Ohba, a plant belonging to the Euphorbiaceae family. This plant, previously known as *Croton sublyratus* Kurz, is colloquially known as "Plau-noi" in Thailand.

For centuries, traditional Thai medicine has utilized crude extracts of "Plau-noi" for the treatment of a variety of ailments. Ethnobotanical records indicate its use for gastrointestinal

disorders, including gastric ulcers and even gastric cancers. Beyond the digestive system, it has also been traditionally employed as an anti-helminthic and for managing dermatological problems. The long history of use of these crude extracts in traditional practice suggested a favorable safety profile, which has been largely substantiated by modern toxicological studies.

The active compound responsible for the plant's therapeutic effects was identified as **Plaunotol**. This discovery paved the way for systematic scientific investigation into its pharmacological properties and development as a pharmaceutical agent. Today, **Plaunotol** is marketed under trade names such as Kelnac and is clinically used for the treatment of gastric and duodenal ulcers in several countries, most

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